p-NO2-Bn-DOTA (B-199): Technical Monograph & Sourcing Guide

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Compound of Interest	
Compound Name:	*p-NO2-Bn-DOTA(B-199)*
CAS No.:	*116052-88-1*
Cat. No.:	*B1181694*

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Executive Summary

p-NO2-Bn-DOTA (Catalog Code: B-199) is the stable nitro-precursor to the industry-standard bifunctional chelators used in radiopharmaceutical development. While the isothiocyanate-activated form (p-SCN-Bn-DOTA) is the direct conjugation agent for antibodies, the nitro variant (B-199) is frequently sourced by synthesis labs requiring a highly stable starting material for custom ligand modification or as a reference standard for impurity profiling in GMP environments.

This guide details the purchasing specifications, the critical reduction workflow to activate the molecule, and advanced structural insights regarding Zr-89 coordination isomerism—a frequent source of confusion in HPLC quality control.

Part 1: Supply Chain & Purchasing Specifications

Macrocyclics is the primary originator of the "B-199" designation. While other vendors list this compound, they often act as distributors or use different catalog identifiers. For GMP-grade or high-purity R&D applications, direct sourcing or traceability to the originator is recommended to ensure consistent impurity profiles.

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Supplier Specification Table

Parameter	Specification
Product Name	p-NO2-Bn-DOTA
Catalog Code	B-199 (Macrocyclics)
Chemical Name	S-2-(4-Nitrobenzyl)-1,4,7,10-tetraazacyclododecane tetraacetic acid
CAS Number	116052-88-1
Molecular Weight	685.4 g/mol (as 4HCl salt)
Purity Grade	≥ 95% (HPLC)
Primary Application	Precursor for p-NH2-Bn-DOTA (B-200) and p-SCN-Bn-DOTA (B-205)
Solubility	Water, DMSO, Methanol

Purchasing Strategy: Nitro vs. Isothiocyanate[1]

- Buy p-SCN-Bn-DOTA (B-205) if: You are immediately conjugating to an antibody or peptide via lysine residues.
- Buy p-NO2-Bn-DOTA (B-199) if: You are performing custom organic synthesis (e.g., attaching a different linker arm), require a long-term stable reference standard, or need to generate the amine form (p-NH2-Bn-DOTA) fresh for specific coupling chemistries (e.g., squaramide or amide coupling).

Part 2: Core Directive – The Activation Workflow

The nitro group (-NO2) on B-199 is chemically inert toward biological conjugation. It must be reduced to the aniline (-NH2) form to become reactive. Below is the standard, self-validating protocol for this conversion.

Protocol: Catalytic Hydrogenation of p-NO2-Bn-DOTA

Objective: Convert p-NO2-Bn-DOTA to p-NH2-Bn-DOTA (B-200).

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Reagents:

- p-NO2-Bn-DOTA (B-199)[1]
- 10% Palladium on Carbon (Pd/C) catalyst
- Methanol (MeOH) or Water/MeOH mix
- Hydrogen gas (H2) balloon or generator

Methodology:

- Dissolution: Dissolve 100 mg of p-NO2-Bn-DOTA in 5 mL of Methanol. If the salt form resists solvation, add small aliquots of water until clear.
- Catalyst Addition: Carefully add 10 mg (10 wt%) of 10% Pd/C. Caution: Pd/C can ignite methanol vapors if dry; keep wet or under inert gas.
- Hydrogenation: Purge the vessel with Nitrogen, then introduce Hydrogen gas (balloon pressure is sufficient). Stir vigorously at Room Temperature (RT) for 2–4 hours.
- Validation (TLC/HPLC): Monitor reaction progress. The p-NH2 product will be more polar.
  - Self-Validating Step: The UV spectrum will shift. The nitro group absorbs strongly ~270-280 nm; the aniline product shifts this maximum and introduces fluorescence.
- Filtration: Filter the mixture through a 0.2 µm PTFE or Celite pad to remove Pd/C.
- Isolation: Lyophilize the filtrate to obtain p-NH2-Bn-DOTA as a white solid.

Part 3: Advanced Technical Insight – Zr-89 Isomerism

For researchers using B-199 derivatives for Zirconium-89 (Zr-89) Immuno-PET, understanding the coordination geometry is critical for interpreting Quality Control (QC) data.

Unlike Lanthanides (Lu-177) which typically form a single dominant peak on HPLC, Zr-89 complexes with p-NO2-Bn-DOTA (and its derivatives) form two distinct regioisomers: the

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Corner isomer and the Side isomer.

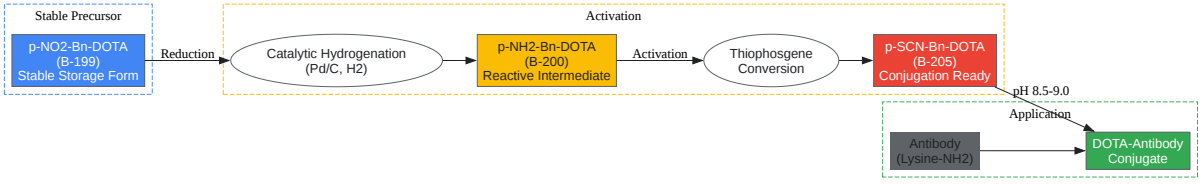
The "Split Peak" Phenomenon

- Observation: On radio-HPLC, Zr-89-labeled DOTA-conjugates often elute as two closely spaced peaks.
- False Alarm: This is frequently misidentified as radiochemical impurity or instability.
- Reality: These are non-interconverting regioisomers.[2][3][4][5]
  - Corner Isomer: The nitrobenzyl group occupies the "corner" equatorial position of the macrocycle.[2][3][4][5] This is generally the major and more stable species.
  - Side Isomer: The nitrobenzyl group occupies the "side" equatorial position.[2][3]
- Thermodynamics: The Square Antiprism (SAP) conformer of the Corner isomer is the most energetically favorable state. These isomers do not interconvert at room temperature, meaning the "impurity" peak will persist and is a natural characteristic of the chelate.

Part 4: Visualization & Logic

Diagram 1: The Activation & Conjugation Pathway

This workflow illustrates the transformation from the stable B-199 precursor to the active immunoconjugate.

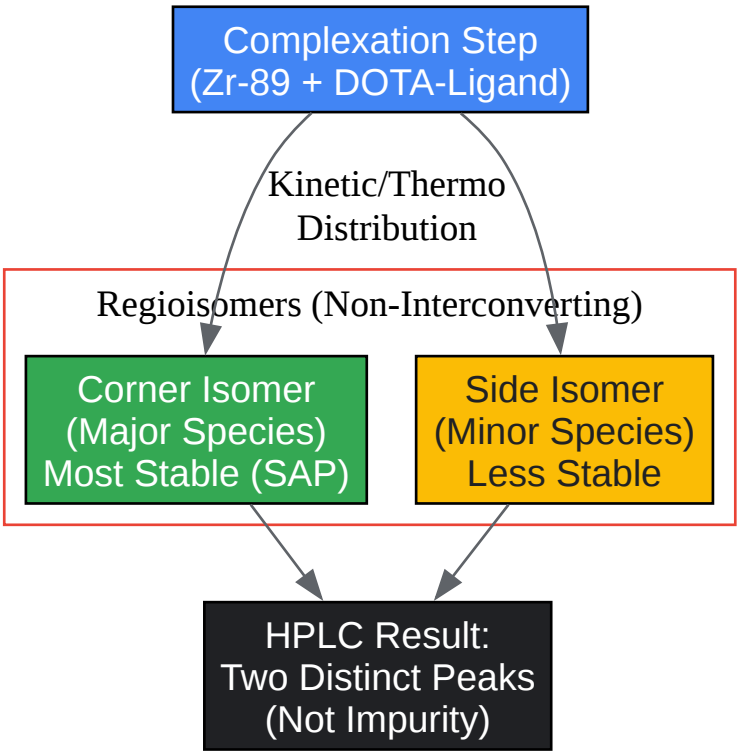


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Caption: Chemical evolution from B-199 precursor to the active B-205 conjugation agent.[6][7]

Diagram 2: Zr-89 Coordination Isomerism

This logic map explains the "split peak" observation in HPLC QC.



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Caption: Mechanism of Zr-89 isomer formation leading to dual peaks in radio-HPLC analysis.

References

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